

In-Depth Technical Guide & Safety Data Protocol: 2-(Chlorosulfonyl)-5-methylbenzoic Acid

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	2-(Chlorosulfonyl)-5-methylbenzoic acid
CAS No.:	17641-70-2
Cat. No.:	B3246205

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Executive Summary & Chemical Identity

In modern drug discovery and medicinal chemistry, bifunctional building blocks are essential for the rapid generation of structurally diverse compound libraries. **2-(Chlorosulfonyl)-5-methylbenzoic acid** (CAS: 17641-70-2) is a highly reactive, dual-handle intermediate featuring both a highly electrophilic sulfonyl chloride and a versatile carboxylic acid moiety.

As a Senior Application Scientist, I approach this compound not just as a hazardous material, but as a precise instrument. While standard Safety Data Sheets (SDS) list the hazards, they rarely explain the why. This whitepaper synthesizes the physicochemical properties, structural reactivity, and safety parameters of **2-(chlorosulfonyl)-5-methylbenzoic acid**, translating static safety codes into dynamic, field-proven laboratory workflows.

Physicochemical Profiling & Reactivity Dynamics

Understanding the intrinsic reactivity of this compound is the foundation of both safe handling and successful synthesis. The molecule contains two distinct electrophilic centers, but their reactivity profiles are vastly different.

- **Electrophilicity & Hydrolysis:** The sulfonyl chloride (-SO₂Cl) group is intrinsically susceptible to nucleophilic attack. Upon exposure to atmospheric moisture, the compound undergoes rapid, exothermic hydrolysis.
- **Storage Causality:** To prevent degradation and the dangerous pressure build-up from liberated gas, the compound must be stored at 2–8°C under an inert atmosphere (Argon or N₂). The cold storage reduces the kinetic energy available for ambient hydrolysis, while the inert atmosphere actively displaces the primary nucleophile (water).

Table 1: Physicochemical Profiling

Parameter	Value	Causality / Implication
CAS Number	17641-70-2	Unique chemical identifier for procurement and safety tracking.
Molecular Formula	C ₈ H ₇ ClO ₄ S	Defines the atomic composition for mass spectrometry.
Molecular Weight	234.66 g/mol	Critical for precise stoichiometric calculations in library synthesis.
Storage Conditions	2–8°C, Inert Gas	Low kinetic energy and absence of moisture prevent spontaneous degradation.
SMILES	<chem>O=C(O)C1=CC(=CC=C1S(=O)(=O)Cl)C</chem>	Defines 3D topology for computational docking and modeling.

Safety Data & Hazard Mitigation (SDS Translation)

Standard safety data classifies this compound as a severe corrosive hazard. However, mitigating this hazard requires understanding the mechanism of its toxicity.

- GHS Classification: Corrosive Solid, Acidic, Organic, n.o.s. (Class 8).
- Toxicological Mechanism (H314): The severe skin burns and eye damage caused by this compound are not merely from its native acidity. When the solid contacts skin or mucous membranes, it reacts violently with physiological moisture. This localized hydrolysis generates concentrated Hydrogen Chloride (HCl) directly on the tissue, leading to rapid coagulative necrosis.
- Engineering Controls: Handle exclusively within a certified chemical fume hood with a minimum face velocity of 100 fpm. Nitrile gloves (double-gloved), a chemically resistant lab coat, and chemical splash goggles are non-negotiable.

Table 2: GHS Hazard & Transport Data

Hazard Parameter	Classification / Code	Mechanistic Rationale
UN Number	3261	Regulated globally as a corrosive solid, acidic, organic.
Hazard Class	Class 8	Corrosive to both metals and biological tissues.
Hazard Statement	H314	Causes severe skin burns due to localized, exothermic HCl release.
Packing Group	II / III	Requires robust secondary containment during transport to prevent moisture ingress.

Experimental Workflows & Protocols

Protocol 1: Chemoselective Sulfonamide Synthesis

Because the sulfonyl chloride is significantly more electrophilic than the unactivated carboxylic acid, chemoselective functionalization is achievable without protecting groups if temperature and stoichiometry are strictly controlled.

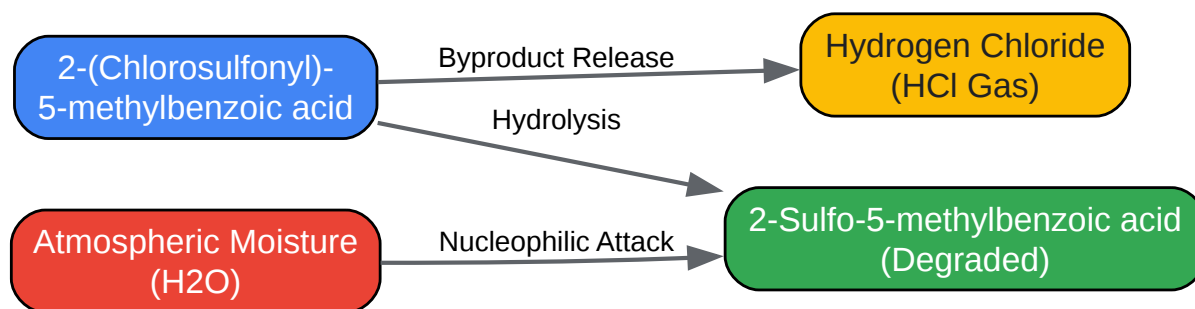
- Preparation: Dissolve 1.0 eq of **2-(chlorosulfonyl)-5-methylbenzoic acid** in anhydrous dichloromethane (DCM) under Argon. Cool the reaction flask to 0°C.
 - Causality: Dropping the temperature to 0°C suppresses background reactivity, preventing the amine from forming an unreactive salt with the carboxylic acid or attacking the less electrophilic carbonyl carbon.
- Amine Addition: Add 1.0 eq of the target primary amine, followed dropwise by 2.5 eq of N,N-Diisopropylethylamine (DIPEA).
 - Causality: DIPEA acts as a non-nucleophilic acid scavenger. It neutralizes the generated HCl, driving the reaction forward, but its steric hindrance prevents it from reacting with the sulfonyl chloride itself.
- Validation & Activation: Monitor via LC-MS. Once the sulfonamide intermediate is confirmed (self-validating step), evaporate the DCM, swap the solvent to DMF, and add 1.2 eq of HATU to activate the carboxylic acid for subsequent amide coupling.

Protocol 2: Self-Validating Spill Quenching

In the event of a benchtop spill, sweeping the dry powder can aerosolize reactive dust, posing a severe inhalation hazard.

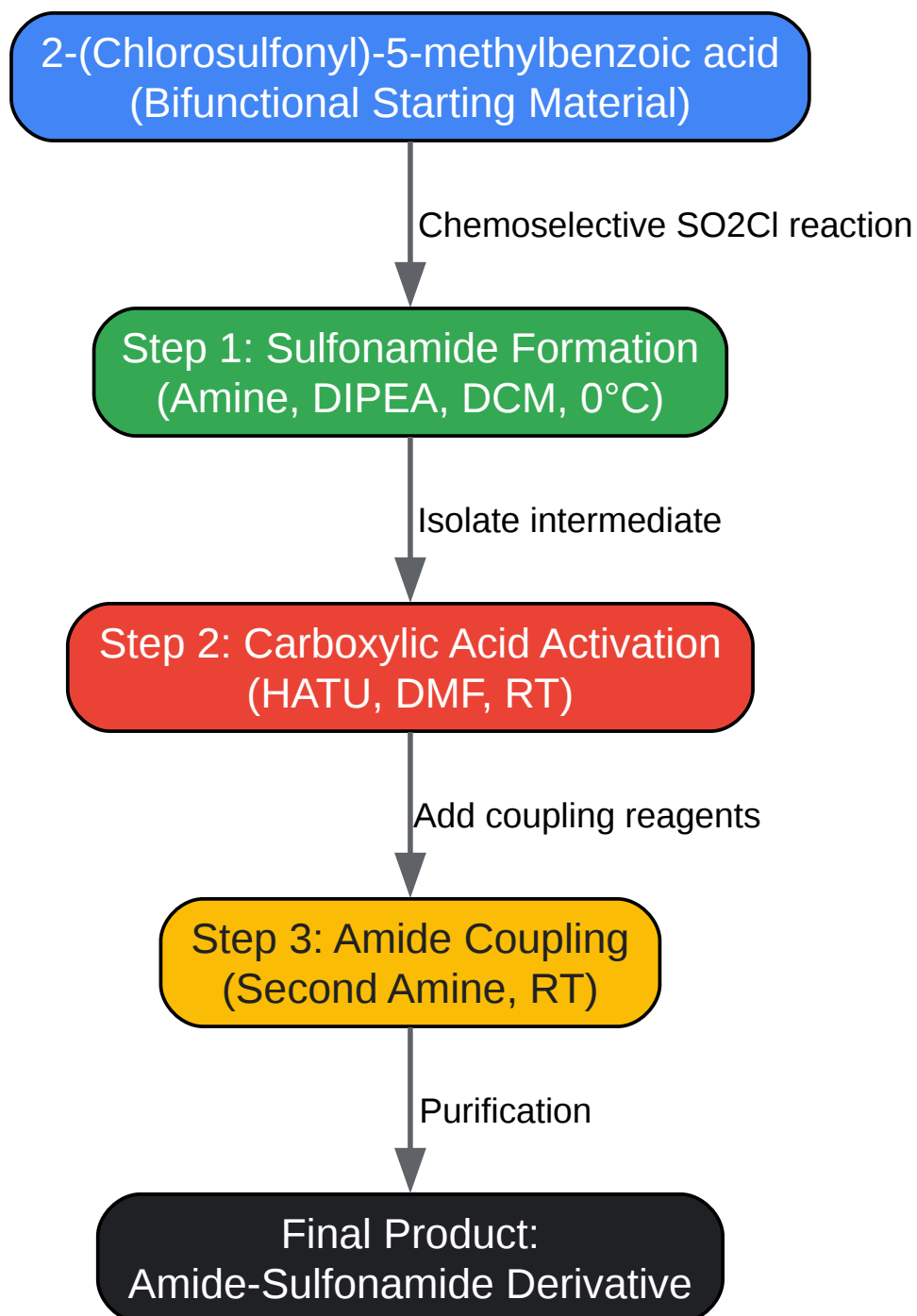
- Containment: Immediately cover the solid spill with a 1:1 mixture of dry sand and sodium bicarbonate (NaHCO_3).
- Quenching: Slowly mist the mixture with water using a spray bottle.
 - Causality: The water intentionally initiates the hydrolysis of the sulfonyl chloride, while the NaHCO_3 immediately neutralizes the resulting HCl and sulfonic acid byproducts.
- Validation: This is a self-validating system. The evolution of CO_2 bubbles indicates active neutralization. Once bubbling ceases completely despite further water addition, the sulfonyl chloride is fully quenched and safe to sweep into solid waste.

Mechanistic Visualizations



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Figure 1: Hydrolysis degradation pathway of **2-(chlorosulfonyl)-5-methylbenzoic acid**.



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Figure 2: Step-by-step chemoselective functionalization workflow for library generation.

References

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com

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